

Technical Support Center: Industrial Synthesis of 2-Amino-2-methylpropanenitrile

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Compound of Interest

Compound Name: 2-Amino-2-methylpropanenitrile

Cat. No.: B028548

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals involved in the scaling up of **2-Amino-2-methylpropanenitrile** synthesis.

Frequently Asked Questions (FAQs)

Q1: What is the most common industrial synthesis method for **2-Amino-2-methylpropanenitrile**?

A1: The most prevalent industrial method for synthesizing **2-Amino-2-methylpropanenitrile** is a variation of the Strecker reaction.^[1] This process typically involves the reaction of acetone with a cyanide source, such as sodium or potassium cyanide, and ammonia.^{[2][3]} The reaction first forms 2-hydroxy-2-methylpropanenitrile (acetone cyanohydrin), which is then ammoniated to yield the final product.^{[1][3]}

Q2: What are the primary applications of **2-Amino-2-methylpropanenitrile** in the pharmaceutical industry?

A2: **2-Amino-2-methylpropanenitrile** is a valuable intermediate in the synthesis of various pharmaceutical agents.^{[1][2][4]} It serves as a building block for creating more complex molecules.^{[4][5]} A notable application is in the synthesis of intermediates for the dipeptidyl peptidase-4 (DPP-4) inhibitor, Anagliptin, which is used in the management of type 2 diabetes.^[1] It is also a precursor for the synthesis of azobisisobutyronitrile, a widely used polymerization initiator.^[1]

Q3: What are the main safety concerns when handling **2-Amino-2-methylpropanenitrile** and its precursors?

A3: The synthesis of **2-Amino-2-methylpropanenitrile** involves highly toxic substances, necessitating strict safety protocols.^[6] Hydrogen cyanide (HCN), which can be generated from the cyanide salts used, is extremely poisonous.^[6] **2-Amino-2-methylpropanenitrile** itself is toxic if swallowed, inhaled, or in contact with skin.^{[2][7]} It is crucial to work in a well-ventilated area, preferably a chemical fume hood, and to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.^{[6][7][8]}

Q4: How should **2-Amino-2-methylpropanenitrile** be stored?

A4: **2-Amino-2-methylpropanenitrile** should be stored in a cool, dry, and well-ventilated area in tightly sealed containers.^[2] It is recommended to store it under an inert atmosphere and in a freezer at temperatures below -20°C.^[9] The compound is sensitive to light and moisture.^{[2][6]} It is incompatible with strong acids and oxidizing agents.^{[2][6]}

Troubleshooting Guide

Low Product Yield

Potential Cause	Troubleshooting Action
Incomplete Reaction	- Ensure the reaction temperature is maintained at the optimal level (e.g., 0°C during cyanide addition to control exothermicity). ^[1] - Verify the molar ratios of the reactants. - Allow for sufficient reaction time.
Side Reactions	- Maintain the pH of the reaction mixture between 8 and 9 during extraction to minimize side reactions. ^[1] - Slow, controlled addition of the cyanide source can prevent thermal runaway and reduce byproduct formation. ^[1]
Product Loss During Workup	- Use a continuous extraction method for better recovery. - Ensure efficient phase separation during extraction.

Product Impurity

Potential Cause	Troubleshooting Action
Unreacted Starting Materials	- Optimize reaction conditions (temperature, time, stoichiometry) to drive the reaction to completion. - Use fractional distillation for purification to separate the product from volatile starting materials.
Formation of Amide Byproducts	- Avoid excessive exposure to acidic or basic conditions during workup, which can lead to hydrolysis of the nitrile group.
Polymerization	- Avoid contact with metals and some metal compounds that can catalyze polymerization.[6]

Experimental Protocols

Synthesis of 2-Amino-2-methylpropanenitrile via Modified Strecker Reaction

This protocol is a generalized procedure based on common laboratory and industrial practices. [1][3]

Materials:

- Acetone
- Sodium cyanide (or potassium cyanide)
- Ammonium chloride
- Diethyl ether
- Water
- Ice bath

Procedure:

- Prepare a solution of ammonium chloride in water in a reaction vessel equipped with a stirrer and a thermometer.
- Cool the solution to 0°C using an ice bath.
- Slowly add a solution of sodium cyanide in water to the reaction vessel while maintaining the temperature at 0°C to control the exothermic reaction.
- Add acetone to the reaction mixture.
- Allow the reaction to proceed at a controlled temperature until completion (monitoring by techniques like GC or TLC is recommended).
- After the reaction is complete, perform an extraction with diethyl ether.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Remove the solvent under reduced pressure to obtain the crude **2-Amino-2-methylpropanenitrile**.
- Purify the crude product by vacuum distillation.

Data Presentation

Physical and Chemical Properties of **2-Amino-2-methylpropanenitrile**

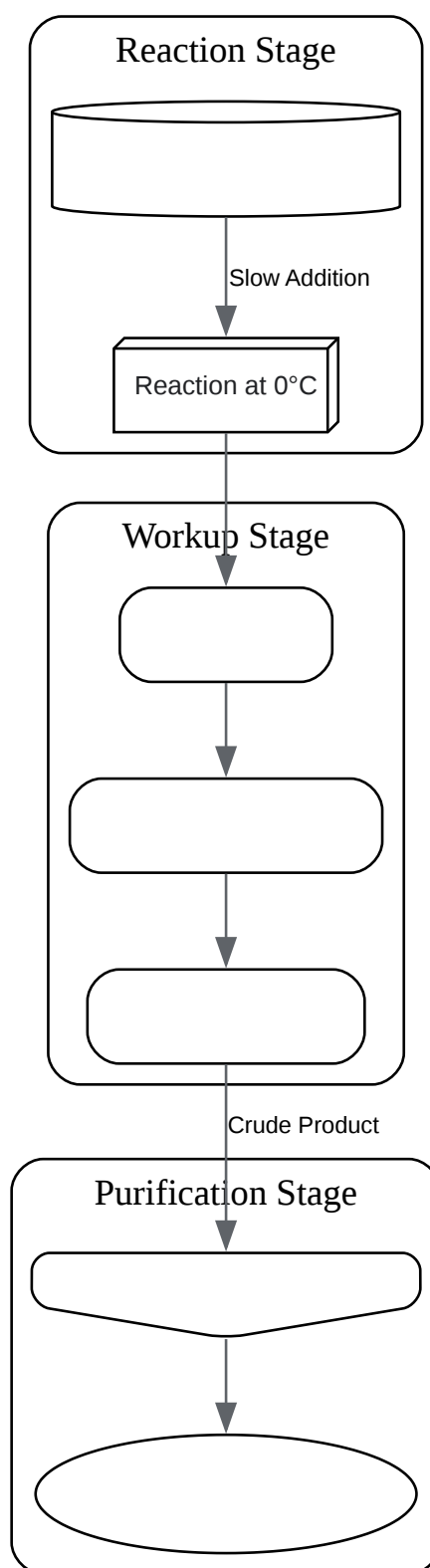
Property	Value
CAS Number	19355-69-2[2]
Molecular Formula	C4H8N2[2]
Molecular Weight	84.12 g/mol [4]
Appearance	Colorless to pale yellow liquid[2]
Odor	Mild, ammonia-like[2]
Boiling Point	51-52 °C at 15 Torr[3]
Density	~0.917 g/cm ³ [4]
Solubility	Soluble in organic solvents, insoluble in water[4]

Recommended Reaction Conditions for Synthesis

Parameter	Recommended Value/Condition
Cyanide Source	Sodium cyanide or potassium cyanide[1]
Ammonia Source	Ammonium chloride[1]
Solvent	Water-diethyl ether biphasic mixture[1]
Temperature	0°C during cyanide addition[1]
pH for Extraction	8-9[1]

Visualizations

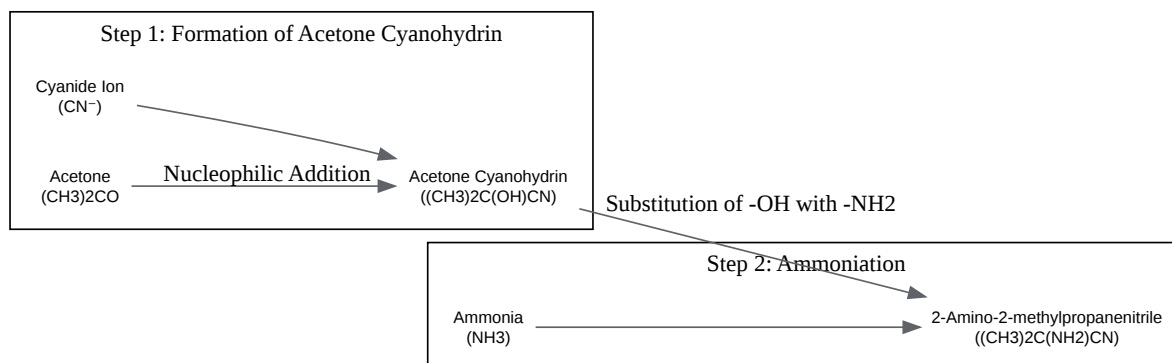
Synthesis Workflow



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Caption: Workflow for the synthesis and purification of **2-Amino-2-methylpropanenitrile**.

Strecker Reaction Mechanism



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Caption: Simplified mechanism of **2-Amino-2-methylpropanenitrile** synthesis.

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References

- 1. 2-Amino-2-methylpropanenitrile hydrochloride | 50846-36-1 | Benchchem [benchchem.com]
- 2. Page loading... [guidechem.com]
- 3. echemi.com [echemi.com]
- 4. nbinno.com [nbinno.com]
- 5. nbinno.com [nbinno.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]

- 7. 2-Amino-2-methylpropanenitrile | CAS#:19355-69-2 | Chemsrsrc [chemsrc.com]
- 8. 2-Amino-2-methylpropane(75-64-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. 19355-69-2|2-Amino-2-methylpropanenitrile|BLD Pharm [bldpharm.com]
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